

General Laboratory Waste Disposal Framework

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Compound of Interest

Compound Name: JPL

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At a facility like **JPL**, the responsibility for proper waste management is shared. Laboratory personnel are responsible for the initial and correct identification, segregation, and containment of hazardous waste. The **JPL** Environmental Affairs Program Office (EAPO) and Occupational Safety Program Office then manage the collection, storage, and ultimate disposal of this waste in compliance with federal, state, and local regulations.^{[1][2]}

Chemical Hazardous Waste Procedures

The first step in waste disposal is determining if a material is a hazardous waste. According to the EPA, hazardous waste can be ignitable, corrosive, reactive, or toxic. California has more stringent regulations, and a list of "Acutely Hazardous Wastes" and "Extremely Hazardous Wastes" is available for reference.^{[1][3]}

Step-by-Step Chemical Waste Disposal Protocol:

- **Container Selection:** Choose a container that is compatible with the chemical waste. For instance, do not store corrosive materials in metal containers. When possible, plastic containers are preferred over glass to minimize the risk of breakage. The container must have a tight-fitting lid and be leak-proof.^[4]
- **Waste Segregation:** Never mix incompatible types of waste in the same container to prevent chemical reactions and simplify disposal.^[4] Store containers of incompatible waste separately, using secondary containment trays.^[4]
- **Labeling:** Each container of hazardous waste must be properly labeled. At **JPL**, this requires a form generated by the **JPL** Hazardous Waste Generator Tool or **JPL** form 2799.^[5] The

label must include the words "Hazardous Waste," the full chemical names of the contents (no formulas or abbreviations), the type of hazard (e.g., flammable, corrosive), and the date the container becomes full.[5]

- Accumulation: Store hazardous waste in a designated "Satellite Accumulation Area" (SAA) within or near the lab where it is generated.[4] Containers must be kept closed except when adding waste.
- Requesting Pickup: Arrangements for all hazardous waste pickup must be completed by the EAPO.[5] Once a container is full, it must be removed from the SAA within three days. Partially filled containers can remain in the SAA for up to one year.

Empty Container Disposal

The proper disposal of empty chemical containers depends on their prior contents. An "Empty Container Decision Tree" is a common tool used to guide this process.[1][3] Generally, containers that held acutely hazardous materials must be disposed of as hazardous waste. Other containers may be triple-rinsed (with the rinsate collected as hazardous waste), defaced, and then disposed of as non-hazardous waste or recycled.

Biohazardous Waste Disposal

Biohazardous waste includes materials contaminated with infectious agents, human or animal tissues, and recombinant DNA. These materials require specific handling and disposal procedures to prevent health risks.

- Sharps: Needles, scalpels, and other contaminated sharp objects must be disposed of in designated, puncture-resistant sharps containers.
- Solid Waste: Other contaminated solid waste is typically collected in red biohazard bags.
- Decontamination: Most biohazardous waste must be decontaminated, often by autoclaving, before final disposal.

The Caltech EH&S Office manages the disposal of all biohazardous waste.[1]

Chemical Spill Response

In the event of a chemical spill, the immediate priority is to ensure personnel safety and assess the risk.

Emergency Spill Procedures:

- Alert others in the area.
- If the spill is large, highly toxic, or flammable, evacuate the area and call the **JPL** emergency number.
- If safe to do so, confine the spill area.
- Provide emergency responders with as much information as possible about the spilled material.^[6]

Non-Emergency Spill Cleanup:

- Alert others in the vicinity.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^[6]
- Neutralize acids or bases if applicable and safe to do so.
- Absorb the spill with a suitable absorbent material.
- Collect all contaminated materials (absorbent, gloves, etc.) and place them in a designated hazardous waste container.
- Dispose of the contaminated material as hazardous waste.^[6]

Quantitative Data Summary

While specific quantitative limits for **JPL** are not publicly available, the following table provides common guidelines found in laboratory safety protocols.

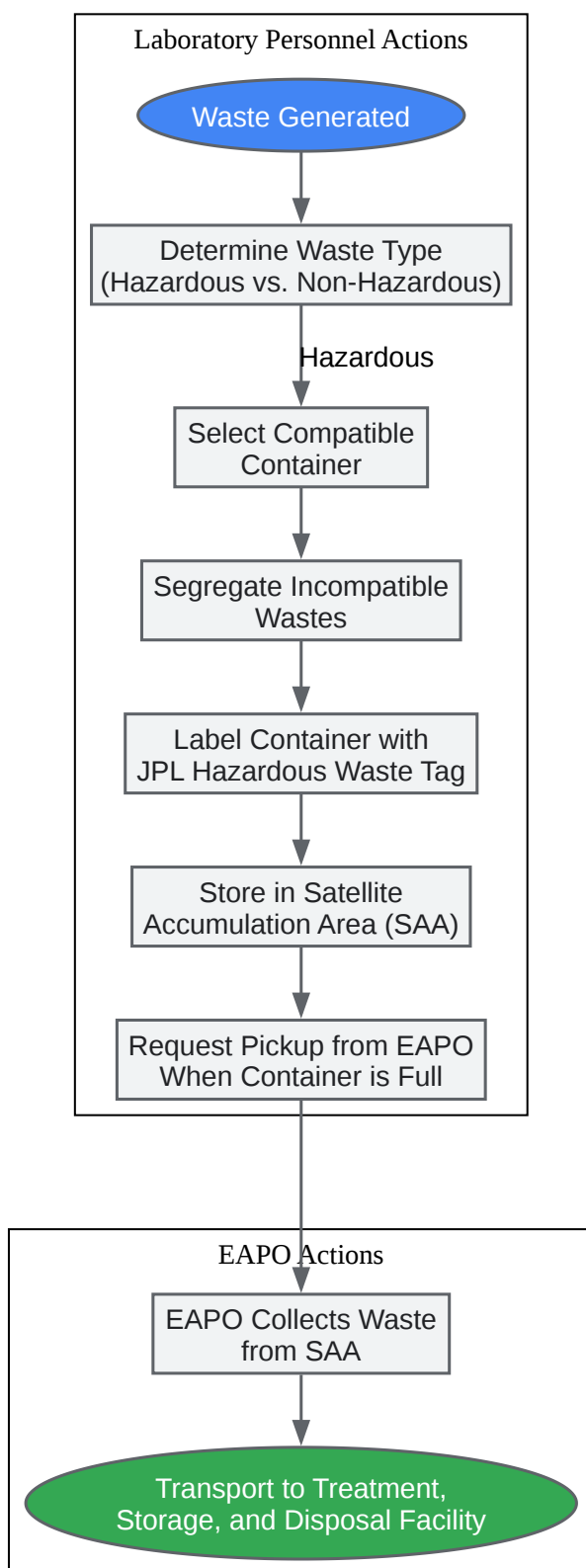
Parameter	Guideline	Source Type
Satellite Accumulation Area (SAA) Volume Limit	≤ 55 gallons of hazardous waste or 1 quart of acutely hazardous waste	General Best Practice
Time Limit for Full Containers in SAA	3 days	General Best Practice
Time Limit for Partially Full Containers in SAA	1 year	General Best Practice
pH Range for Drain Disposal (if permitted)	Prohibited for hazardous chemicals	General Best Practice

Experimental Protocols

Detailed experimental protocols for waste characterization are not provided in the general safety documents. These analyses are typically performed by the environmental health and safety department or a certified external laboratory to comply with disposal facility requirements.

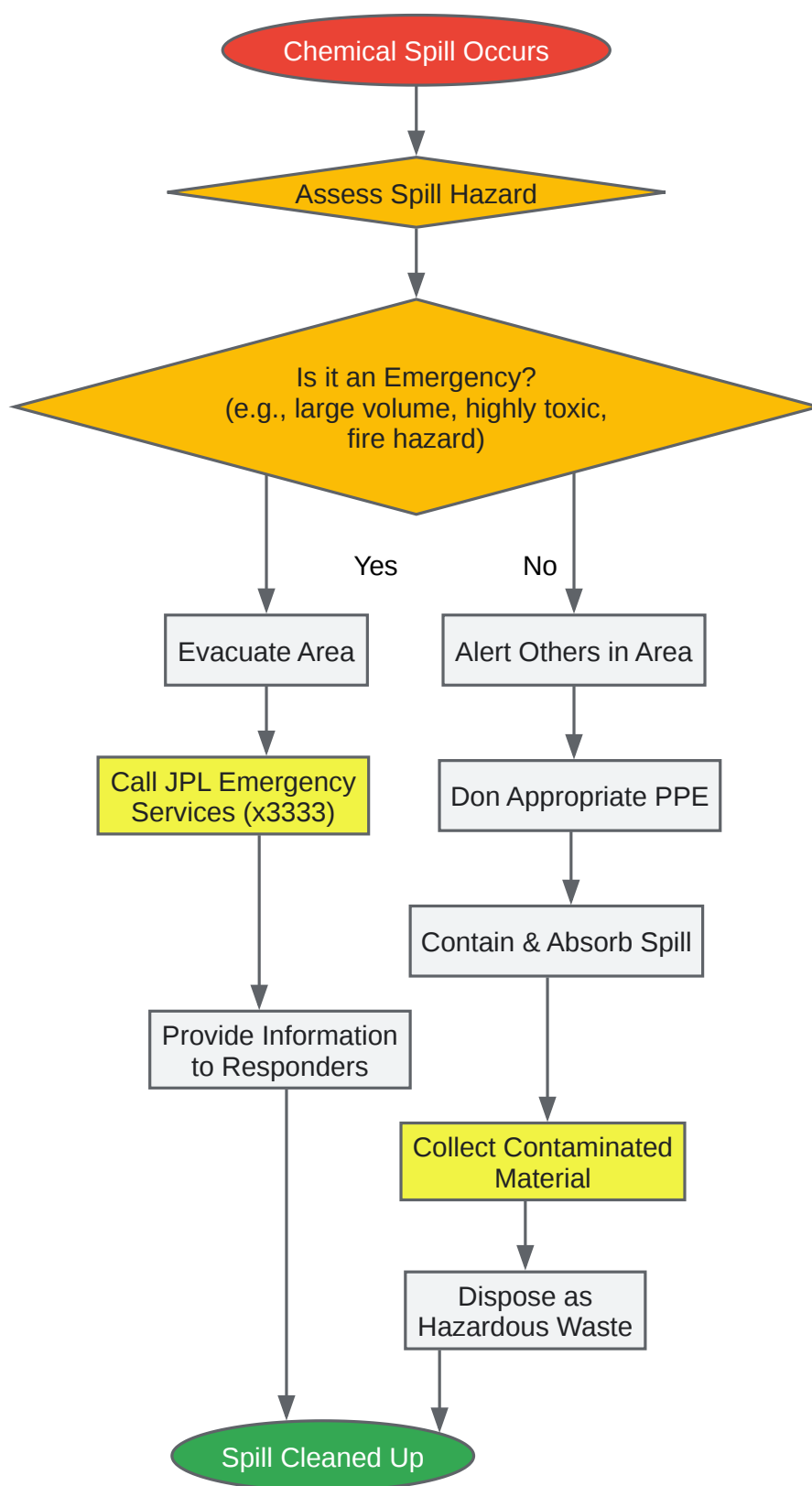
Visualizing Disposal Workflows

The following diagrams illustrate the logical flow of waste disposal and emergency response procedures based on the gathered information.



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Caption: General workflow for the disposal of chemical hazardous waste in a laboratory setting.



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Caption: Decision workflow for responding to a chemical spill in a laboratory.

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